

Application Notes: Stearyl Oleate as a Hydrophobic Coating Material

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stearyl oleate

Cat. No.: B097395

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Stearyl oleate is a long-chain ester formed from the reaction of stearyl alcohol and oleic acid. [1] It is a waxy, lipophilic substance primarily used in cosmetics and personal care products as an emollient, texture enhancer, and skin-conditioning agent. [2][3][4] Its molecular structure, characterized by two long hydrocarbon chains, imparts significant hydrophobicity, making it a promising candidate for creating water-repellent surfaces. [5]

These application notes provide a comprehensive overview of the use of **stearyl oleate** as a hydrophobic coating material. Potential applications in the pharmaceutical and research sectors include moisture-protective coatings for sensitive active pharmaceutical ingredients (APIs), coatings for medical devices to prevent biofouling, and the creation of controlled-release drug delivery systems. This document outlines the physicochemical properties of **stearyl oleate** and provides detailed protocols for its application and characterization.

Physicochemical Properties of Stearyl Oleate

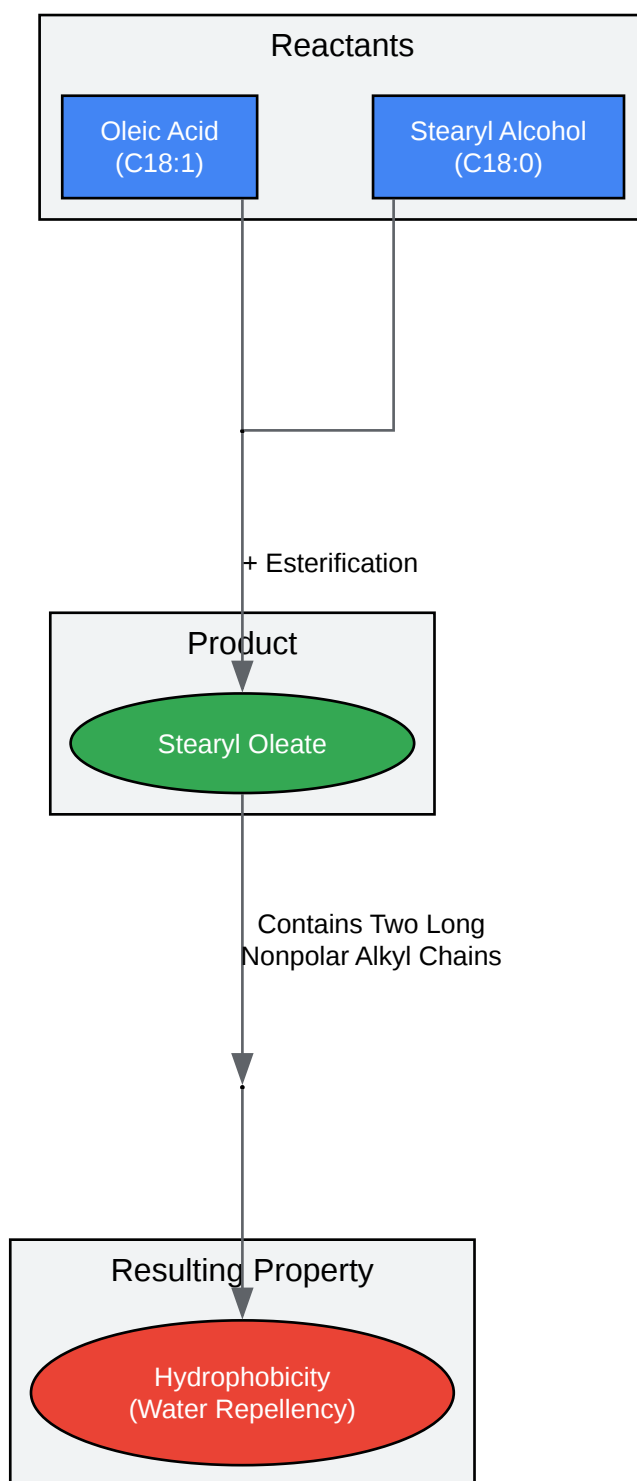
Stearyl oleate's properties are defined by its long, unsaturated fatty acid ester structure. The presence of a double bond in the oleate chain results in a lower melting point compared to its fully saturated analogue, stearyl stearate, offering different processing characteristics.

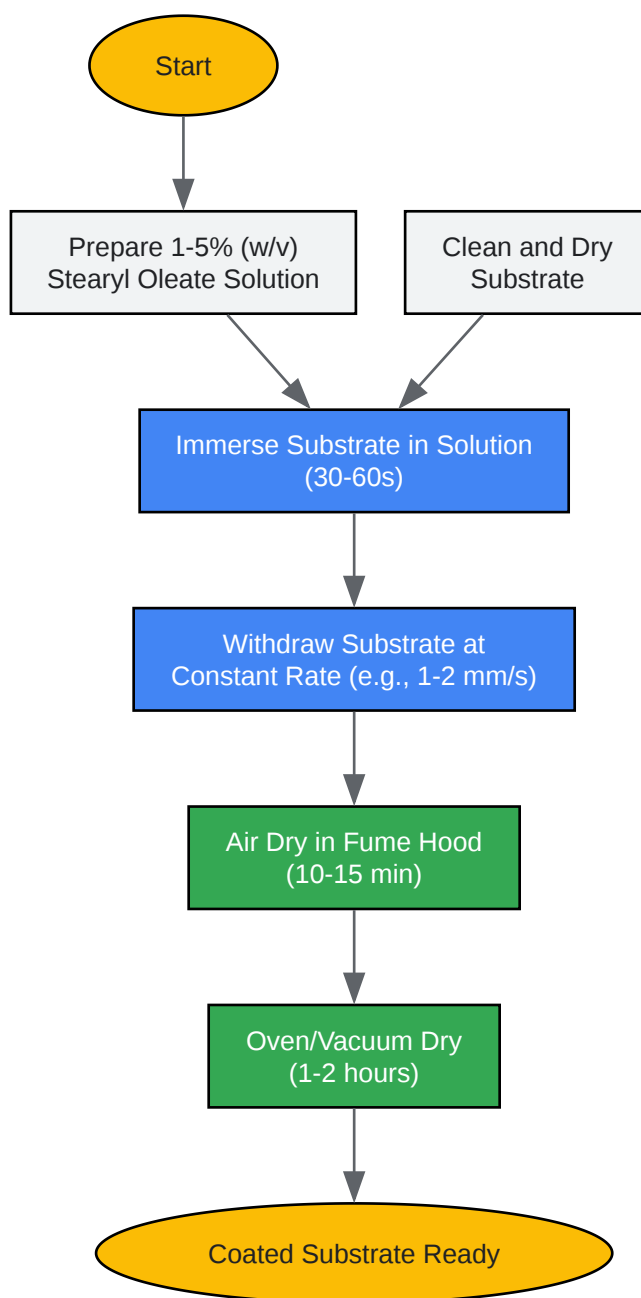
Table 1: Physicochemical Properties of **Stearyl Oleate**

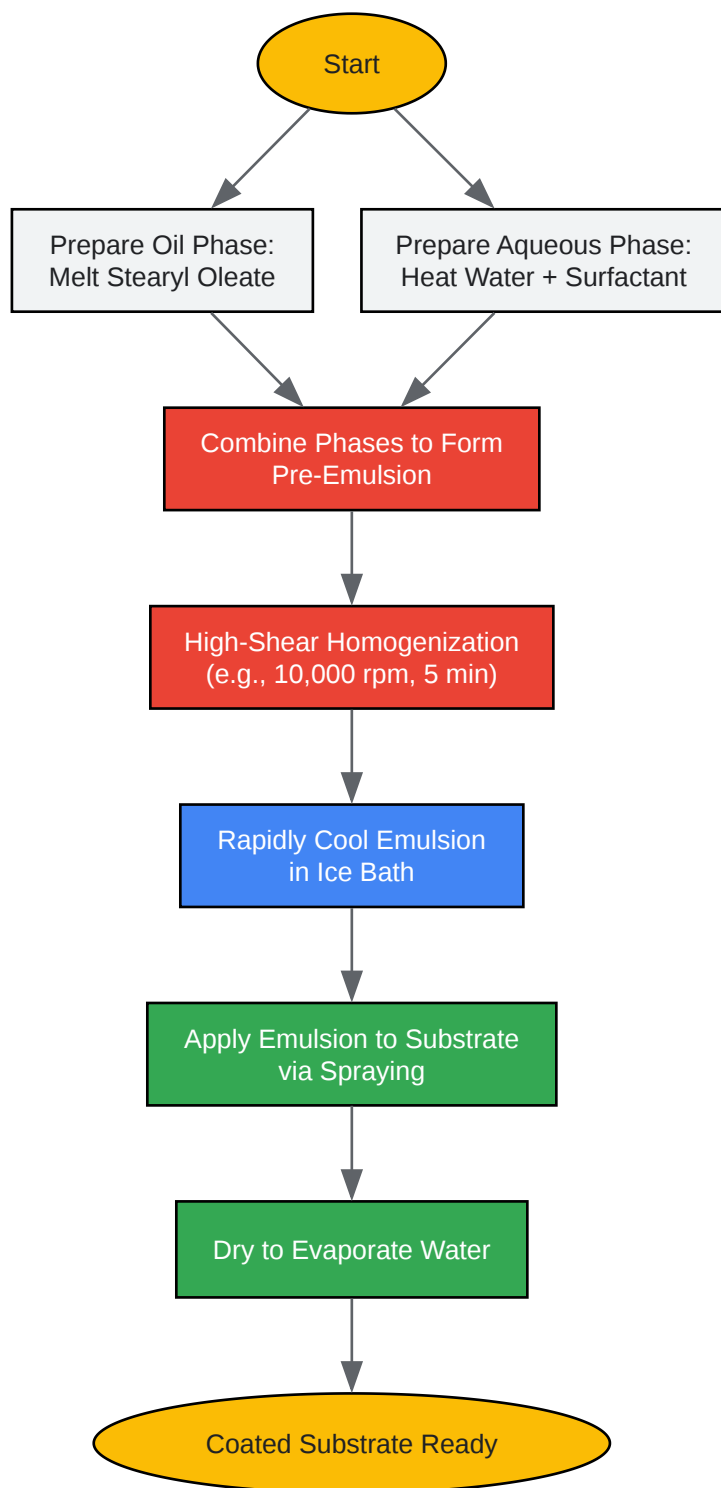
Property	Value	Reference(s)
CAS Number	17673-49-3	
Molecular Formula	C36H70O2	
Molecular Weight	534.94 g/mol	
Synonyms	Octadecyl oleate, Oleic acid stearyl ester	
Physical State	Solid / Waxy Solid at room temperature	
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	N/A

Stearyl Oleate as a Hydrophobic Coating

The hydrophobicity of **stearyl oleate** is derived from its molecular structure. The two long alkyl chains (C18) are nonpolar and thus repel water. This characteristic is fundamental to its function as a coating material for moisture protection and controlling surface interactions. The general relationship between long alkyl chains and hydrophobicity is well-established.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. larodan.com [larodan.com]
- 2. benchchem.com [benchchem.com]
- 3. bocsci.com [bocsci.com]
- 4. STEARYL STEARATE - Ataman Kimya [atamanchemicals.com]
- 5. Hydrophobicity of Long Chain n-Alkyl Carboxylic Acids, as Measured by Their Distribution Between Heptane and Aqueous Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Stearyl Oleate as a Hydrophobic Coating Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097395#use-of-stearyl-oleate-as-a-hydrophobic-coating-material]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com